

Hydroxysulochrin: A Comprehensive Technical Guide on its Physicochemical Properties

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Compound of Interest

Compound Name: *Hydroxysulochrin*

Cat. No.: *B3025930*

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Introduction

Hydroxysulochrin is a fungal metabolite first isolated from *Aureobasidium* sp. and has been identified as a potent inhibitor of tea pollen tube growth.^[1] As a member of the benzophenone class of compounds, its unique structure warrants a thorough investigation of its physicochemical properties to understand its potential applications in agrochemicals and drug development. This technical guide provides a detailed overview of the known and predicted physicochemical characteristics of **Hydroxysulochrin**, outlines standard experimental protocols for their determination, and explores the potential signaling pathways involved in its biosynthesis, providing a foundation for future research and development.

Physicochemical Properties

A comprehensive understanding of a compound's physicochemical properties is fundamental to its development as a potential therapeutic or agrochemical agent. These properties influence its solubility, absorption, distribution, metabolism, and excretion (ADME) profile, as well as its formulation and delivery. The following table summarizes the available and predicted physicochemical data for **Hydroxysulochrin**.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ O ₈	--INVALID-LINK--[2]
Molecular Weight	348.3 g/mol	--INVALID-LINK--[2]
CAS Number	581068-64-6	--INVALID-LINK--[2]
Physical State	Solid	--INVALID-LINK--[2]
Solubility	Soluble in Dichloromethane, DMSO, Ethanol, Methanol	--INVALID-LINK--[2]
Melting Point	Not experimentally determined (Predicted)	N/A
Boiling Point	Not experimentally determined (Predicted)	N/A
pKa	Not experimentally determined (Predicted)	N/A
logP	Not experimentally determined (Predicted)	N/A

Note: While experimental data for melting point, boiling point, pKa, and logP are not readily available in the public domain, these values can be estimated using various computational (in silico) methods. It is crucial for any research or development application to experimentally determine these values for accurate characterization.

Experimental Protocols for Physicochemical Property Determination

Accurate determination of physicochemical properties requires standardized experimental protocols. Below are detailed methodologies for the key experiments cited.

Determination of Melting Point

Methodology: Capillary Melting Point Method

- **Sample Preparation:** A small, finely powdered sample of **Hydroxysulochrin** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus equipped with a heating block and a thermometer or a digital temperature sensor is used.
- **Procedure:** The capillary tube is placed in the heating block. The temperature is raised at a slow, controlled rate (e.g., 1-2 °C per minute) as the expected melting point is approached.
- **Observation:** The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the entire sample has turned to liquid are recorded as the melting point range. For a pure substance, this range is typically narrow.

Determination of n-Octanol/Water Partition Coefficient (logP)

Methodology: Shake-Flask Method (OECD Guideline 107)

- **Preparation of Phases:** n-Octanol and water are pre-saturated with each other by shaking them together for 24 hours, followed by separation of the two phases.
- **Sample Preparation:** A known concentration of **Hydroxysulochrin** is dissolved in either the water-saturated n-octanol or the n-octanol-saturated water phase.
- **Partitioning:** The two phases are mixed in a separatory funnel in a defined volume ratio (e.g., 1:1). The funnel is shaken vigorously for a set period to allow for the partitioning of the solute between the two phases to reach equilibrium.
- **Phase Separation:** The mixture is allowed to stand until the two phases have clearly separated.
- **Concentration Analysis:** The concentration of **Hydroxysulochrin** in each phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration of the analyte in the n-octanol phase to its concentration in the aqueous phase. The logP is the

base-10 logarithm of this value.

Determination of Acid Dissociation Constant (pKa)

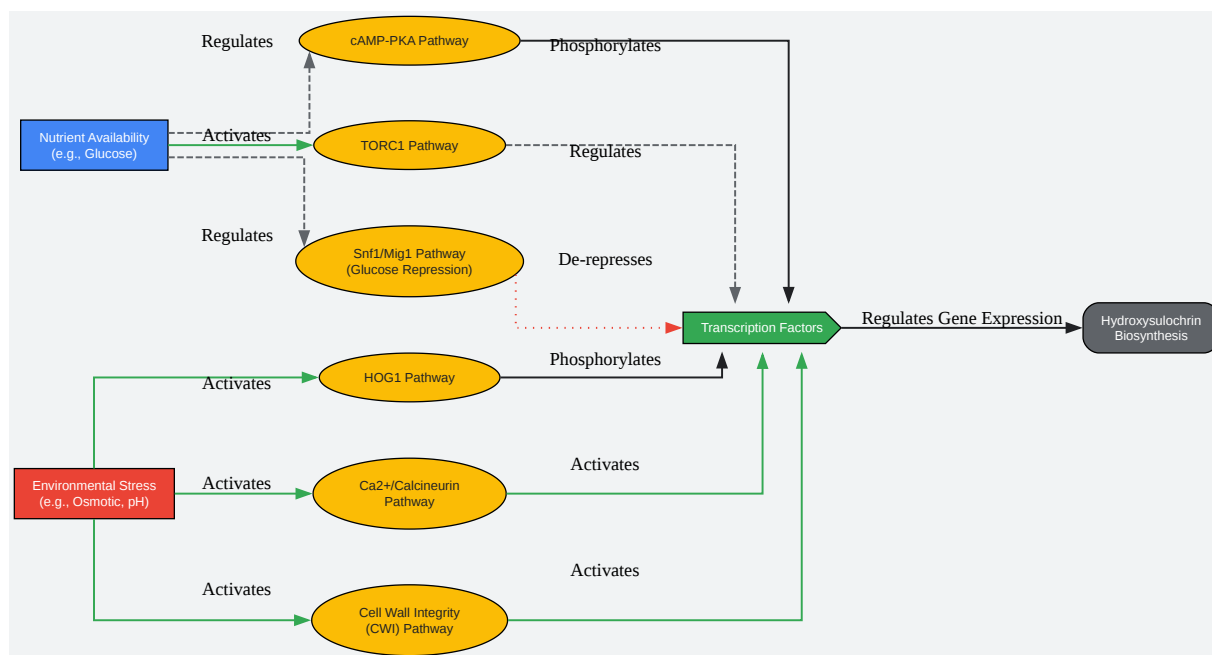
Methodology: Potentiometric Titration

- **Sample Preparation:** A solution of **Hydroxysulochrin** of known concentration is prepared in a suitable solvent, typically water or a water-cosolvent mixture.
- **Apparatus:** A calibrated pH meter with a glass electrode and a burette for the addition of a titrant (a strong acid or base of known concentration) are used.
- **Procedure:** The solution is titrated with the titrant, and the pH of the solution is recorded after each addition.
- **Data Analysis:** A titration curve is generated by plotting the pH against the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, where half of the acidic or basic groups have been neutralized. For molecules with multiple ionizable groups, multiple inflection points may be observed.

Potential Signaling Pathways Regulating Biosynthesis in *Aureobasidium* sp.

While the specific signaling pathways governing the biosynthesis of **Hydroxysulochrin** have not been elucidated, studies on the regulation of other secondary metabolites in *Aureobasidium* spp. provide a strong basis for a hypothetical model.^{[3][4][5]} The production of secondary metabolites in fungi is often tightly regulated by complex signaling networks that respond to environmental cues.

Based on existing literature, several key signaling pathways are known to control the production of other secondary metabolites like pullulan, polymalate, and melanin in *Aureobasidium*.^{[3][4][5]} It is plausible that these or similar pathways also influence the biosynthesis of **Hydroxysulochrin**.



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Caption: Hypothetical signaling pathways regulating **Hydroxysulochrin** biosynthesis in *Aureobasidium* sp.

This diagram illustrates how environmental cues such as nutrient availability and stress could trigger various signaling cascades, including the cAMP-PKA, HOG1, Ca²⁺/Calcineurin, TORC1, Snf1/Mig1, and Cell Wall Integrity (CWI) pathways. These pathways are known to converge on the activation or repression of specific transcription factors, which in turn regulate

the expression of genes involved in the biosynthesis of secondary metabolites. It is hypothesized that a similar regulatory network controls the production of **Hydroxysulochrin**.

Conclusion

Hydroxysulochrin presents an interesting profile as a bioactive fungal metabolite. While its fundamental molecular identity is established, a complete experimental characterization of its physicochemical properties is still required. The provided methodologies offer a clear roadmap for obtaining this crucial data. Furthermore, the exploration of the potential signaling pathways involved in its biosynthesis opens up new avenues for optimizing its production through metabolic engineering. This in-depth technical guide serves as a valuable resource for researchers and professionals in the fields of natural product chemistry, drug discovery, and agrochemical development, facilitating further investigation into the promising potential of **Hydroxysulochrin**.

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References

- 1. Hydroxysulochrin, a tea pollen growth inhibitor from the fungus *Aureobasidium* sp - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. The signaling pathways involved in metabolic regulation and stress responses of the yeast-like fungi *Aureobasidium* spp - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 2024.sci-hub.box [2024.sci-hub.box]
- 5. researchgate.net [researchgate.net]
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